

# Personal protective equipment for handling 1,3-Dichloroacetone

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## Compound of Interest

Compound Name: 1,3-Dichloroacetone

Cat. No.: B141476

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## Essential Safety and Handling Guide for 1,3-Dichloroacetone

For researchers, scientists, and drug development professionals, the safe handling of **1,3-Dichloroacetone** is paramount due to its significant health hazards. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure laboratory safety and build confidence in chemical handling practices. **1,3-Dichloroacetone** is classified as highly toxic and corrosive, potentially fatal if swallowed, inhaled, or in contact with skin. It causes severe skin and eye irritation and damage.<sup>[1][2]</sup> Therefore, strict adherence to the following guidelines is mandatory.

## Personal Protective Equipment (PPE) and Exposure Control

Engineering controls, such as using a fume hood or implementing local exhaust ventilation, are crucial to minimize airborne concentrations.<sup>[2][3][4]</sup> Personal protective equipment must be worn at all times when handling this substance.

PPE Category	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] Tightly fitting safety goggles with side-shields are recommended.[4][5]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.[2][3] Specific recommendations include Butoject® gloves with a minimum layer thickness of 0.3 mm and a breakthrough time of 480 minutes.[6] Wear impervious, flame-resistant protective clothing.[4][5]
Respiratory Protection	If vapors or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved full-face piece airline respirator in positive pressure mode with emergency escape provisions is required.[3] A full-face respirator is also recommended if exposure limits are exceeded.[5] Filter type ABEK is recommended.

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation:

- Ensure a safety shower and eyewash station are readily accessible.[1]
- Work exclusively within a certified chemical fume hood.
- Gather all necessary PPE as specified in the table above and inspect for integrity.
- Prepare all necessary equipment and reagents before handling the chemical.

### 2. Handling:

- Avoid the formation of dust and aerosols.[6]

- Do not breathe dust, vapor, mist, or gas.[1]
- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly after handling.[2]
- Keep the container tightly closed when not in use.[6][2]

### 3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and reducing agents.[1][2]
- Keep refrigerated at temperatures between 2-8°C (approximately 39°F).[6][2]
- Store in a locked-up area accessible only to authorized personnel.

### 4. In Case of a Spill:

- Evacuate the area immediately.
- Remove all sources of ignition.[2]
- Ventilate the area.
- Wearing full PPE, sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[6][2]

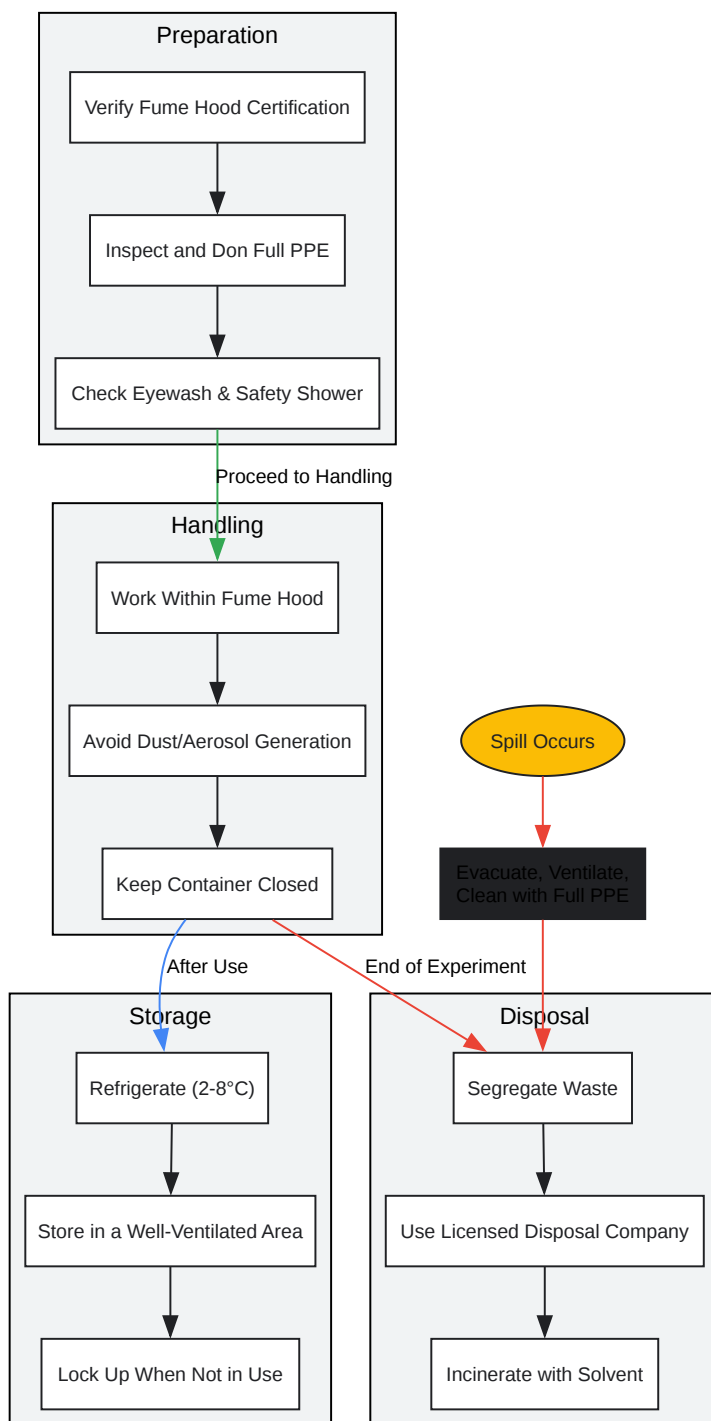
## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[2]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[2]</a>

## Disposal Plan

Waste material must be disposed of in accordance with national and local regulations. It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company. One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. Do not mix with other waste, and handle uncleaned containers as you would the product itself.

## Workflow for Safe Handling of 1,3-Dichloroacetone

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1,3-Dichloroacetone**.

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